

4-(Pyridin-3-yloxy)aniline CAS number 80650-45-9

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Compound of Interest

Compound Name: 4-(Pyridin-3-yloxy)aniline

Cat. No.: B1306565

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An In-depth Technical Guide to **4-(Pyridin-3-yloxy)aniline** (CAS 80650-45-9)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Pyridin-3-yloxy)aniline**, a heterocyclic aromatic amine of interest in medicinal chemistry and materials science. This document consolidates available data on its physicochemical properties, potential synthetic routes, and prospective biological activities, drawing parallels from structurally related compounds.

Physicochemical Properties

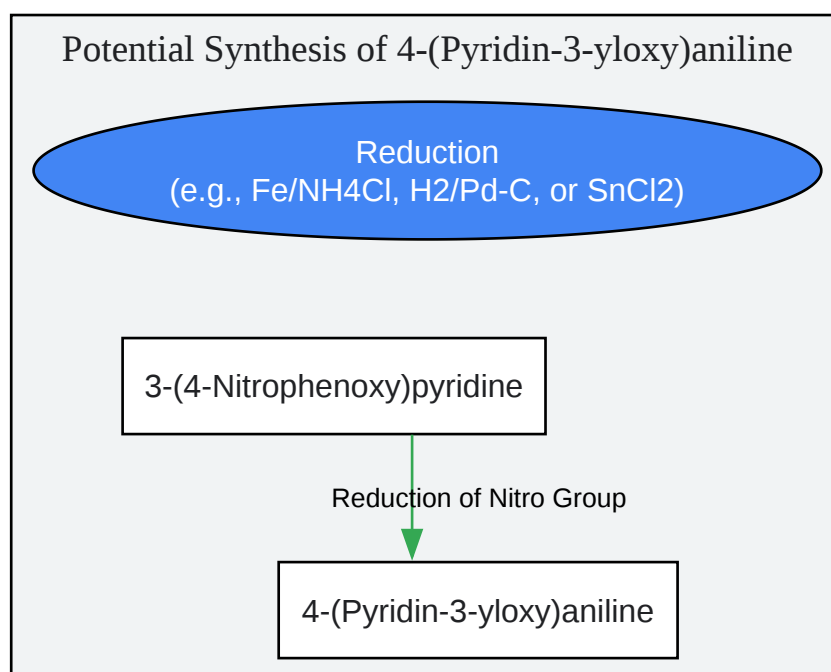
4-(Pyridin-3-yloxy)aniline is a solid organic compound at room temperature.^[1] Its key physicochemical properties are summarized in the table below, compiled from various chemical data repositories.

Property	Value	Source(s)
CAS Number	80650-45-9	[1][2]
Molecular Formula	C ₁₁ H ₁₀ N ₂ O	[2][3]
Molecular Weight	186.21 g/mol	[2][3]
Physical Form	Solid	[1]
Boiling Point	346.2°C at 760 mmHg	[4]
InChI	1S/C11H10N2O/c12-9-3-5-10(6-4-9)14-11-2-1-7-13-8-11/h1-8H,12H2	[1]
InChIKey	ZSLIXJKSPVCNHZ-UHFFFAOYSA-N	[1][2]
SMILES	<chem>NC1=CC=C(C=C1)OC2=CC=CN=C2</chem>	
Purity	Typically ≥95%	[1]
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	[1]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-(Pyridin-3-yloxy)aniline** is not readily available in the public domain, a plausible synthetic route can be devised based on established organic chemistry principles and published syntheses of analogous compounds. A common approach involves the reduction of a nitro precursor.

A potential synthetic workflow is outlined below:



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Caption: Proposed synthetic workflow for **4-(Pyridin-3-yloxy)aniline**.

Experimental Protocol: Reduction of 3-(4-Nitrophenoxy)pyridine

This protocol is a generalized procedure based on common methods for the reduction of aromatic nitro compounds to anilines, such as those used for the synthesis of similar aniline derivatives.^{[5][6]}

Materials:

- 3-(4-Nitrophenoxy)pyridine (1.0 eq)
- Iron powder (Fe) or Tin(II) chloride (SnCl₂) (excess, e.g., 3-5 eq)
- Ammonium chloride (NH₄Cl) or Hydrochloric acid (HCl)
- Solvent (e.g., Ethanol, Methanol, or Ethyl Acetate)

- Water
- Base for neutralization (e.g., Sodium bicarbonate, Sodium carbonate)
- Drying agent (e.g., Anhydrous sodium sulfate)

Procedure:

- **Reaction Setup:** To a round-bottom flask, add 3-(4-nitrophenoxy)pyridine and the chosen solvent.
- **Addition of Reducing Agent:** Add the reducing agent (e.g., iron powder and ammonium chloride in water, or a solution of SnCl_2 in HCl).
- **Reaction:** Heat the mixture to reflux and stir vigorously for several hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - If the reaction was performed under acidic conditions, carefully neutralize the mixture with a saturated solution of a base like sodium bicarbonate until the pH is approximately 8.
 - Filter the mixture to remove any solid residues.
 - Extract the aqueous layer with an organic solvent such as ethyl acetate (3x).
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Concentrate the organic solution under reduced pressure. The crude product can be purified by column chromatography on silica gel to afford **4-(Pyridin-3-yloxy)aniline**.

Potential Biological Activity and Mechanism of Action

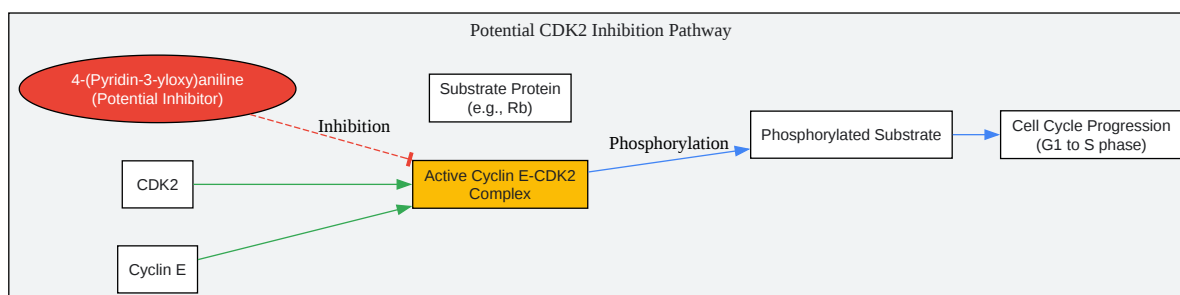
Direct studies on the biological activity of **4-(Pyridin-3-yloxy)aniline** are limited. However, its structural motifs—a substituted aniline linked to a pyridine ring—are prevalent in a variety of pharmacologically active compounds, particularly kinase inhibitors.

Structurally similar compounds, such as N-(pyridin-3-yl)pyrimidin-4-amine analogues, have been identified as potent inhibitors of Cyclin-Dependent Kinase 2 (CDK2).^[7] Dysregulation of CDK2 is a significant factor in the development of several cancers.^[7] Another related structure, 3-Methyl-4-(pyridin-4-yl)aniline, is a key component of Nilotinib, a tyrosine kinase inhibitor that targets the BCR-ABL fusion protein in chronic myelogenous leukemia (CML).^[8]

Based on these analogies, it is plausible that **4-(Pyridin-3-yloxy)aniline** could act as an inhibitor of various protein kinases by competing with ATP for binding to the kinase domain.

Potential Signaling Pathway Involvement: CDK2 Inhibition

The diagram below illustrates the general mechanism of CDK2 inhibition, a potential mode of action for compounds with a similar scaffold.



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Caption: Potential mechanism of action via CDK2 inhibition.

Analytical Methods

The characterization and quality control of **4-(Pyridin-3-yloxy)aniline** would typically involve a combination of standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be used to confirm the chemical structure and assess purity.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups present in the molecule.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound.
- Elemental Analysis: To confirm the elemental composition of the synthesized compound.

Safety and Handling

According to available safety data, **4-(Pyridin-3-yloxy)aniline** is classified as harmful if swallowed and may cause an allergic skin reaction.^{[1][2]} Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

Hazard Statement	Description
H302	Harmful if swallowed
H317	May cause an allergic skin reaction

Precautionary Statement	Description
P280	Wear protective gloves/protective clothing/eye protection/face protection

This guide provides a summary of the available technical information for **4-(Pyridin-3-yloxy)aniline**. Further experimental validation is necessary to confirm the proposed synthetic routes and to fully elucidate its biological activity and potential therapeutic applications.

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